

O-Demethylpaulomycin A CAS number and chemical identifiers

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Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B15565483

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O-Demethylpaulomycin A: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **O-Demethylpaulomycin A**, a complex antibiotic produced by *Streptomyces paulus*. This guide details its chemical identity, biological activity, and the genetic basis for its production.

Chemical Identity

O-Demethylpaulomycin A is a sulfur-containing glycosidic antibiotic. Its fundamental chemical and physical properties are summarized below.

| Identifier | Value | Source |
|-------------------|--|---------------------|
| CAS Number | 113603-74-0 | [1] |
| Molecular Formula | C ₃₃ H ₄₄ N ₂ O ₁₇ S | [1] |
| Molecular Weight | 776.77 g/mol | [1] |
| IUPAC Name | Not available | N/A |
| SMILES | Not available | N/A |
| InChI Key | Not available | N/A |

Biological Activity

O-Demethylpaulomycin A is primarily active against Gram-positive bacteria. While specific minimum inhibitory concentration (MIC) values for **O-Demethylpaulomycin A** are not readily available in the public domain, the broader class of paulomycins, including paulomycin A and B, have demonstrated significant activity against this class of microorganisms. The antibacterial properties of these related compounds are briefly discussed in the initial discovery literature.^[1]

Experimental Protocols

Isolation of O-Demethylpaulomycin A

The following protocol is based on the methods described by Argoudelis et al. for the isolation of new metabolites from *Streptomyces paulus* strain 273.^[1]

Fermentation:

- A culture of *Streptomyces paulus* strain 273 is grown in a suitable fermentation medium. The specific composition of the medium and fermentation parameters (temperature, pH, aeration) are critical for optimal production and should be based on established protocols for *Streptomyces* cultivation.
- The fermentation is carried out for a sufficient duration to allow for the production of secondary metabolites, including **O-Demethylpaulomycin A**.

Extraction and Purification:

- The whole fermentation broth is harvested and filtered to separate the mycelium from the culture filtrate.
- The filtrate is extracted with a water-immiscible organic solvent, such as ethyl acetate, to partition the antibiotic compounds into the organic phase.
- The organic extract is concentrated under reduced pressure to yield a crude extract.
- The crude extract is subjected to a series of chromatographic separations to purify **O-Demethylpaulomycin A**. This may include:

- Silica gel chromatography.
- High-Performance Liquid Chromatography (HPLC), likely using a reverse-phase column.
- Fractions are collected and analyzed (e.g., by thin-layer chromatography or analytical HPLC) to identify those containing **O-Demethylpaulomycin A**.
- Pure fractions are pooled and the solvent is evaporated to yield the isolated compound.

Structure Determination:

- The structure of **O-Demethylpaulomycin A** was originally determined using ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy and Fast Atom Bombardment Mass Spectrometry (FAB-MS).[1]

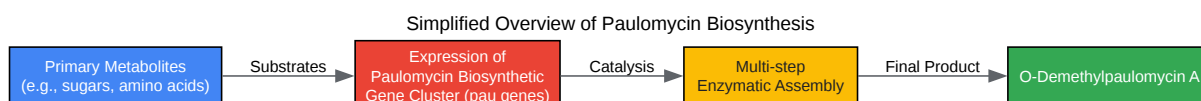
Biosynthesis and Signaling Pathways

The production of **O-Demethylpaulomycin A** is governed by a dedicated biosynthetic gene cluster (BGC) within the genome of *Streptomyces paulus*.

Paulomycin Biosynthetic Gene Cluster

Research has successfully identified and analyzed the paulomycin biosynthetic gene cluster.[2] This cluster contains all the necessary genes encoding the enzymes responsible for the assembly of the complex paulomycin scaffold. A convergent biosynthetic model has been proposed based on the deduced functions of these genes.[2] The identification of this gene cluster is a critical step for future endeavors in metabolic engineering to enhance the production of paulomycins or to generate novel derivatives through combinatorial biosynthesis.

The biosynthesis of paulomycins is a complex process that involves the coordinated action of numerous enzymes. The pathway begins with primary metabolites and proceeds through a series of modifications to construct the final antibiotic structure.



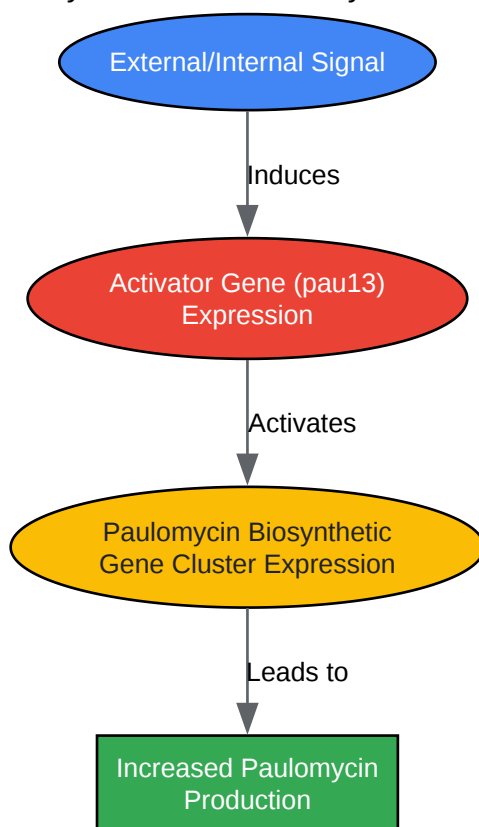
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Caption: Simplified workflow of **O-Demethylpaulomycin A** biosynthesis.

Regulatory Mechanisms

The expression of the paulomycin gene cluster is tightly regulated. Studies have identified an activator-encoding gene within the cluster that, when overexpressed, can lead to a significant increase in paulomycin production.[2] This suggests a positive regulatory mechanism controlling the biosynthesis of these antibiotics. Further research into the signaling pathways that modulate the expression of this activator could provide additional strategies for enhancing yields.

Regulatory Control of Paulomycin Production

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Caption: Regulatory cascade for paulomycin biosynthesis.

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References

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- 2. Identification and Analysis of the Paulomycin Biosynthetic Gene Cluster and Titer Improvement of the Paulomycins in *Streptomyces paulus* NRRL 8115 - PMC [pmc.ncbi.nlm.nih.gov]
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